

# In-Depth Technical Guide: ((2R,5S)-5-Methylmorpholin-2-yl)methanol

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## Compound of Interest

Compound Name: (5-Methylmorpholin-2-yl)methanol

CAS No.: 1394040-71-1

Cat. No.: B1433109

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## Executive Summary

((2R,5S)-5-Methylmorpholin-2-yl)methanol (CAS: 2307735-86-8 for the rel-isomer; specific enantiomer often custom-synthesized) is a high-value chiral heterocyclic building block used extensively in modern medicinal chemistry. As a cis-2,5-disubstituted morpholine, it serves as a conformationally restricted scaffold that enhances metabolic stability and aqueous solubility in drug candidates. Its primary utility lies in fragment-based drug discovery (FBDD) and the optimization of kinase inhibitors (e.g., PI3K, mTOR), where the specific (2R, 5S) stereochemistry directs substituents into precise vector orientations within protein binding pockets.

## Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

The compound is characterized by a morpholine ring with a methyl group at position 5 and a hydroxymethyl group at position 2. The (2R, 5S) configuration dictates a cis-relationship between these substituents, placing them on the same face of the chair conformation (typically equatorial-equatorial in the lowest energy state, though this depends on N-substitution).

## Datasheet: Physicochemical Properties

| Property                | Value / Description                                                    |
|-------------------------|------------------------------------------------------------------------|
| IUPAC Name              | [(2R,5S)-5-methylmorpholin-2-yl]methanol                               |
| Molecular Formula       | C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>                         |
| Molecular Weight        | 131.17 g/mol                                                           |
| Stereochemistry         | (2R, 5S) [cis-configuration]                                           |
| Appearance              | Colorless to pale yellow viscous oil or low-melting solid              |
| Boiling Point           | ~220–230 °C (Predicted at 760 mmHg)                                    |
| Density                 | ~1.05 g/cm <sup>3</sup> (Predicted)                                    |
| pKa (Conjugate Acid)    | ~8.5 (Typical for morpholines)                                         |
| LogP                    | -0.8 (Hydrophilic)                                                     |
| Solubility              | Miscible with water, methanol, DMSO, DCM; sparingly soluble in hexanes |
| H-Bond Donors/Acceptors | 2 Donors (NH, OH) / 3 Acceptors (N, O, O)                              |

## Stereochemical Analysis

Understanding the 3D conformation is critical for its application.

- Configuration: The (2R, 5S) designation corresponds to the cis-isomer.
- Conformation: In the chair form, the bulky hydroxymethyl (C2) and methyl (C5) groups prefer the equatorial orientation to minimize 1,3-diaxial interactions.
- Vector Analysis: The nitrogen lone pair and the hydroxyl group are positioned to engage in specific H-bond interactions, often exploited to bind to the hinge region of kinases.

## Synthetic Methodology: The Chiral Pool Approach[1]

The most robust route to enantiopure ((2R,5S)-5-Methylmorpholin-2-yl)methanol utilizes the "Chiral Pool" strategy, leveraging inexpensive amino acids and chiral epoxides. This method avoids difficult resolution steps and ensures high optical purity (>98% ee).

## Core Protocol: Cyclization of Chiral Amino Alcohols

Principle: The synthesis relies on the ring-opening of a chiral epoxide by a chiral amino alcohol, followed by an intramolecular cyclization.

Reagents:

- (S)-2-Aminopropan-1-ol (L-Alaninol): Sets the (5S)-methyl center.
- (R)-Benzyl Glycidyl Ether: Sets the (2R)-hydroxymethyl center (after deprotection).
- Sulfonyl Chloride (TsCl or MsCl): Activates the alcohol for ring closure.
- Base (NaH or KOtBu): Effects the cyclization.

## Step-by-Step Workflow

- Epoxide Opening (Regioselective):
  - React (S)-Alaninol (1.0 equiv) with (R)-Benzyl glycidyl ether (1.1 equiv) in isopropanol at reflux.
  - Mechanism:[1][2][3][4] The amine attacks the less hindered terminal carbon of the epoxide.[5]
  - Result: Formation of a linear amino-diol intermediate.
- Nitrogen Protection (Optional but Recommended):
  - Protect the secondary amine (e.g., Boc or Cbz) to prevent side reactions during activation.
- Selective Activation:
  - Treat the intermediate with 1.0 equiv of TsCl/Pyridine at 0°C.

- Selectivity: The primary alcohol (from the original epoxide) is less hindered than the secondary alcohol (from the opened epoxide), but the goal is to activate the specific hydroxyl group that allows for 6-exo-tet cyclization. Note: In many protocols, the secondary alcohol generated from epoxide opening is the nucleophile, and the primary alcohol of the alaninol backbone is activated.
- Cyclization (Ring Closure):
  - Treat with NaH in THF (0°C to RT).
  - Outcome: Intramolecular displacement of the tosylate by the alkoxide forms the morpholine ring.
- Global Deprotection:
  - Hydrogenolysis (H<sub>2</sub>/Pd-C) removes the benzyl ether (to reveal the hydroxymethyl) and N-benzyl/Cbz groups if present.

## Visualization: Synthetic Pathway

The following diagram illustrates the logical flow from starting materials to the final scaffold.

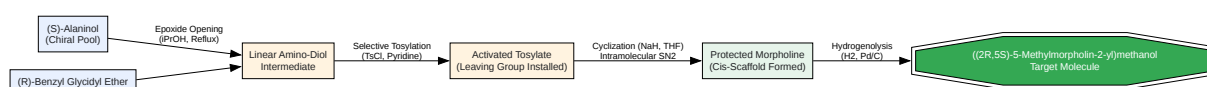


Figure 1: Stereoselective Synthesis via Chiral Pool Strategy

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Figure 1: Stereoselective synthesis of the (2R,5S) isomer via chiral pool precursors.

## Structural Characterization

Validation of the structure requires confirming both the connectivity and the relative stereochemistry (cis vs trans).

- $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):
  - H2 (Methine next to ether O): Multiplet at  $\delta$  3.4–3.6 ppm. The coupling constants ( ) are diagnostic. A cis-2,5-disubstituted morpholine typically shows specific couplings if the ring is locked in a chair.
  - H5 (Methine next to N): Multiplet at  $\delta$  2.8–3.0 ppm.
  - Methyl Group: Doublet at  $\delta$  ~1.0–1.1 ppm.
  - Hydroxymethyl: ABX system or doublet at  $\delta$  3.5–3.7 ppm.
- NOESY (Nuclear Overhauser Effect):
  - Critical for stereochemistry.[6][7] Strong NOE correlations between H2 and H5 (if both axial) or between the substituents (if both equatorial) confirm the relative configuration. For the (2R,5S) cis isomer, NOE correlations between the axial protons (if substituents are equatorial) are the gold standard.

## Applications in Medicinal Chemistry

This scaffold is a "privileged structure" in drug discovery.

### Kinase Inhibitor Design

The morpholine oxygen often acts as a hydrogen bond acceptor for the "hinge region" of kinases (e.g., ATP-binding site).

- Selectivity Toggle: The 5-methyl group creates steric bulk that can clash with residues in off-target kinases, thereby improving selectivity for the target (e.g., mTOR vs. PI3K $\alpha$ ).
- Solubility: The ether oxygen and amine nitrogen lower the logP, improving the pharmacokinetic profile compared to carbocyclic analogs.

### Linker Technology

The hydroxymethyl group serves as a versatile handle for further functionalization:

- Conversion to Aminomethyl: Via mesylation and azide displacement.
- Etherification: To attach hydrophobic tails or warheads.

## Visualization: Application Workflow

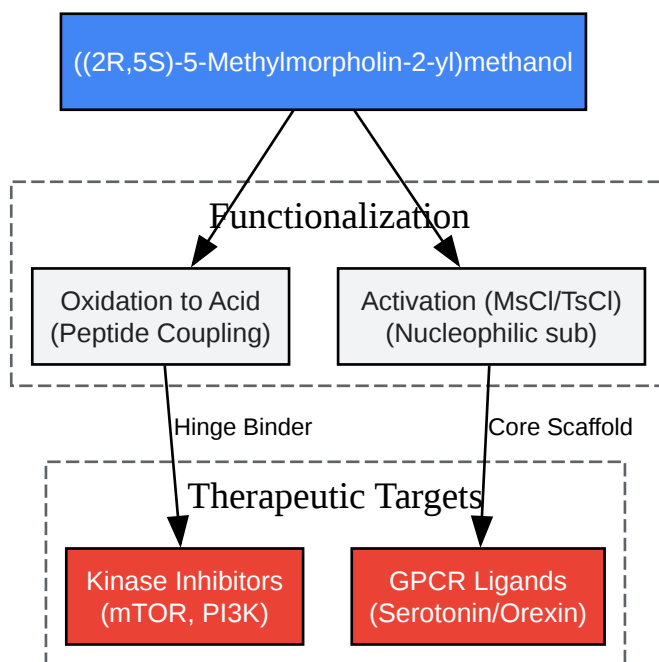


Figure 2: Medicinal Chemistry Application Workflow

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Figure 2: Functionalization pathways for drug discovery applications.

## Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin.
- Storage: Hygroscopic. Store under inert atmosphere (Nitrogen/Argon) at 2–8°C.
- Stability: Stable under standard laboratory conditions. Avoid strong oxidizing agents.

## References

- PubChem. "((2R,5S)-5-Methylmorpholin-2-yl)methanol Compound Summary." National Library of Medicine. [Link](#)

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- BLD Pharm. "Product Datasheet: ((2S,5R)-5-Methylmorpholin-2-yl)methanol." (Used for physicochemical property verification). [8][2] [Link](#)

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## Sources

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